

O-Chlorophenolindophenol proper disposal procedures

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Compound of Interest

Compound Name: *O-Chlorophenolindophenol*

CAS No.: 2582-41-4

Cat. No.: B179405

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The following guide details the proper disposal procedures for **O-Chlorophenolindophenol**, technically known as 2,6-Dichloroindophenol (DCIP).

Advisory: While this compound is a standard redox indicator often found in educational and research labs (e.g., for Vitamin C determination), it belongs to the chlorinated phenol chemical family. Modern environmental standards strictly prohibit the "drain disposal" methods often cited in older textbooks.

Chemical Identification & Hazard Profile

Before initiating disposal, verify the chemical identity to ensure this protocol matches your inventory.

Parameter	Details
Common Name	2,6-Dichloroindophenol Sodium Salt (DCIP)
Synonyms	O-Chlorophenolindophenol, Tillman's Reagent, 2,6-Dichlorophenolindophenol
CAS Number	620-45-1 (Sodium salt), 956-48-9 (Free acid)
Chemical Family	Halogenated (Chlorinated) Organic Dye
Primary Hazards	Aquatic Toxicity, Skin/Eye Irritant, Combustible Dust (if dry)
RCRA Status	Not P- or U-listed, but treated as Halogenated Organic Waste

Core Directive: The "Zero-Drain" Policy

Do not dispose of DCIP solutions down the sink. Although DCIP is often used in dilute aqueous solutions, chlorinated phenolic compounds can persist in the environment and are toxic to aquatic life. Municipal water treatment plants are generally not equipped to degrade halogenated aromatics effectively.

The Scientific Rationale:

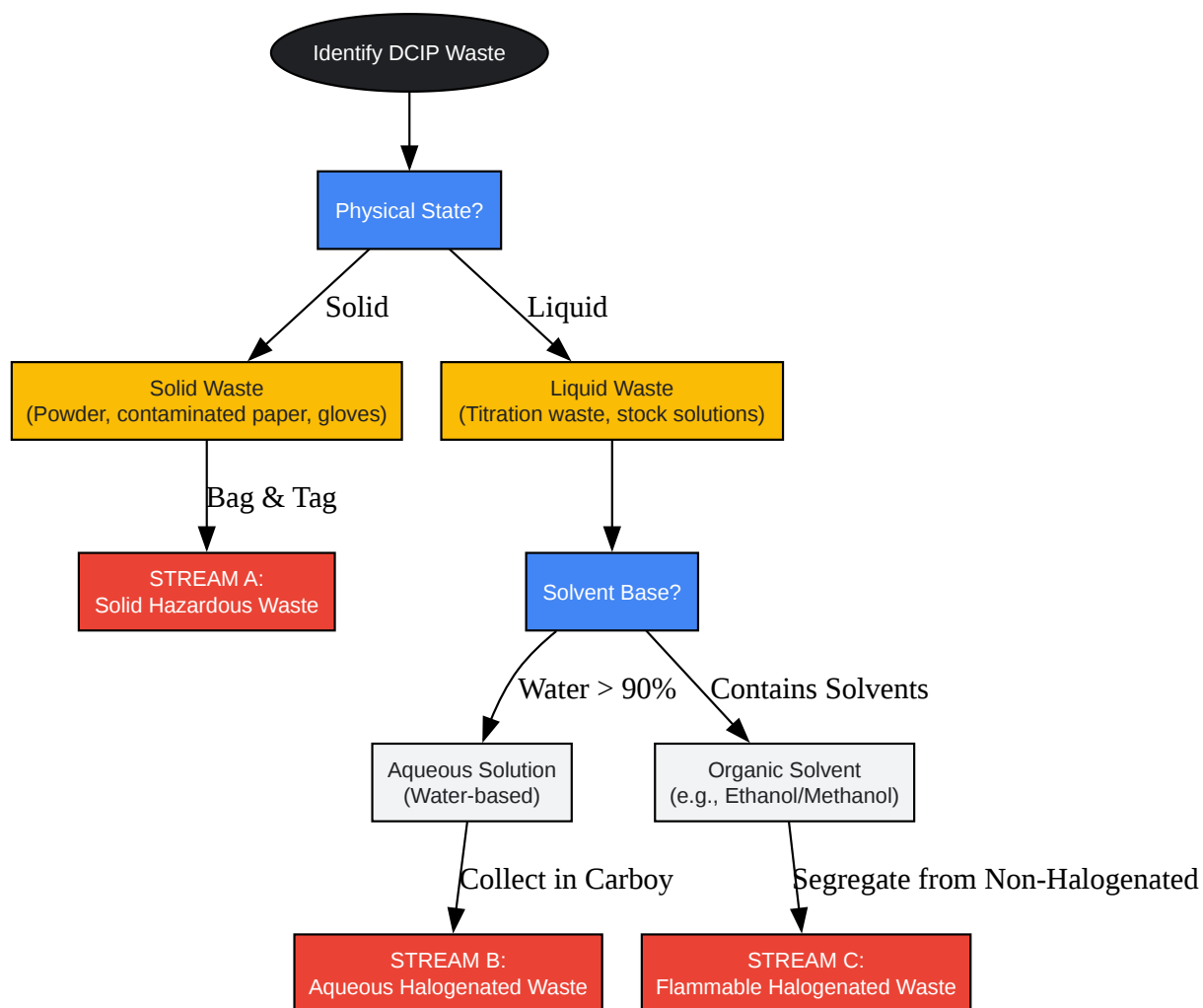
- **Halogen Content:** The chlorine atoms on the phenol ring make the molecule resistant to biological degradation.
- **Incineration Requirement:** Proper destruction requires high-temperature incineration with flue gas scrubbing to prevent the formation of dioxins/furans, which can occur if chlorinated compounds are burned at lower temperatures or without proper capture systems.

Waste Segregation & Characterization

Effective disposal relies on segregating DCIP from other waste streams at the point of generation.

Decision Matrix: Waste Classification

Use the following logic to determine the correct waste stream container.



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Figure 1: Waste segregation logic for DCIP. Note that even aqueous solutions are treated as halogenated waste.

Detailed Disposal Protocols

Protocol A: Solid Waste (Expired Powder & Spill Cleanup)

Applicable to: Old bottles of powder, contaminated weigh boats, paper towels from spill cleanup.

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or a heavy-duty clear plastic waste bag (6-mil thickness recommended).
- Labeling: Attach a hazardous waste label.
 - Constituents: "2,6-Dichloroindophenol Sodium Salt (Solid)"^[1]^[2]
 - Hazard Checkbox: "Toxic" or "Irritant".
- Handling:
 - Wear nitrile gloves and safety goggles.
 - If the powder is fine and dusty, work inside a chemical fume hood to prevent inhalation.
- Storage: Seal the container tightly. Store in the "Solid Hazardous Waste" accumulation area until pickup.

Protocol B: Liquid Waste (Titration Residues & Stock Solutions)

Applicable to: Blue/Pink titration waste, leftover stock solutions.

Critical Warning: Do not mix DCIP waste with strong acids (like concentrated Sulfuric Acid) or strong oxidizers, as this may liberate toxic chlorine gas or cause exothermic reactions.

- Container Selection:
 - Use an amber glass or HDPE carboy.
 - Venting: Use a vented cap if there is any risk of ongoing reaction (unlikely with standard DCIP but good practice).

- Segregation:
 - Best Practice: Designate a specific carboy for "Halogenated Aqueous Waste".
 - Acceptable: Can often be combined with other dilute aqueous metal/dye wastes if approved by your facility's EHS officer.
 - Prohibited: Do NOT mix with "Non-Halogenated Solvents" (e.g., pure Acetone/Ethanol waste) as this increases the disposal cost of the entire non-halogenated drum.
- Labeling:
 - Constituents: "Water (98%), 2,6-Dichloroindophenol (<1%), Ascorbic Acid (trace)."
 - Hazard Checkbox: "Toxic", "Irritant".
 - Tag: "Halogenated."
- Neutralization (Optional/Pre-treatment):
 - Some facilities allow the chemical reduction of the dye using excess Ascorbic Acid (Vitamin C) to turn it colorless (reduced form). However, this does not remove the chlorinated ring structure. The colorless solution is still halogenated chemical waste and must be collected, not flushed.

Emergency Procedures: Spills and Exposure

Scenario	Immediate Action
Dry Powder Spill	Do not dry sweep if dust generation is likely.[3] [4] Cover with wet paper towels to dampen, then scoop into a waste bag. Ventilate the area.[3][4] [5][6][7]
Liquid Spill	Absorb with inert material (vermiculite, sand, or chemical spill pads). Place soaked materials into "Solid Hazardous Waste" (Protocol A).
Skin Contact	Wash with soap and copious amounts of water for 15 minutes.[4] DCIP stains skin blue/pink; the stain is harmless but indicates exposure.
Eye Contact	Rinse cautiously with water for 15 minutes.[4][8] Remove contact lenses if present. Seek medical attention if irritation persists.

Regulatory References & Compliance

This guide adheres to principles outlined in the following regulatory frameworks. Always consult your institution's Environmental Health & Safety (EHS) officer for local deviations.

- US EPA (RCRA): While not P/U listed, DCIP is a "Solid Waste" that must be determined hazardous by the generator. Due to the chlorinated phenol structure, it is managed as halogenated waste to ensure proper incineration (40 CFR 261).
- Safety Data Sheet (SDS):
 - Fisher Scientific SDS (2,6-Dichloroindophenol Sodium Salt): "Toxic to aquatic life... Do not let product enter drains."
 - Sigma-Aldrich SDS: "Dispose of as unused product... Offer surplus and non-recyclable solutions to a licensed disposal company."

References

- PubChem. (n.d.). 2,6-Dichloroindophenol (Compound Summary). National Library of Medicine. Retrieved from [[Link](#)]
- US Environmental Protection Agency. (2023). Hazardous Waste Generators: Managing Your Waste. Retrieved from [[Link](#)]

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- To cite this document: BenchChem. [O-Chlorophenolindophenol proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b179405/docs#o-chlorophenolindophenol-proper-disposal-procedures>]

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